

Comprehensive Safety and Handling Guide for 2-Methyl-3-oxopentanal

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Compound of Interest

Compound Name: 2-Methyl-3-oxopentanal

Cat. No.: B8733905

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Audience: Researchers, scientists, and drug development professionals.

This guide provides essential safety and logistical information for handling **2-Methyl-3-oxopentanal**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans to ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **2-Methyl-3-oxopentanal** is provided below. This information is critical for understanding its potential hazards and for implementing appropriate safety measures.

Property	Value
Molecular Formula	C6H10O2 ^{[1][2][3]}
Molecular Weight	114.14 g/mol ^{[1][2]}
Boiling Point	50 °C (at 1 Torr) ^[1]
Density	0.932 ± 0.06 g/cm ³ (Predicted) ^[1]
CAS Number	14848-68-1 ^{[1][2]}

Personal Protective Equipment (PPE)

Given the presence of both aldehyde and ketone functional groups, a stringent approach to personal protection is necessary. The following table outlines the recommended PPE for handling **2-Methyl-3-oxopentanal**, based on general guidelines for hazardous chemicals and aldehydes.

Body Part	Recommended Protection	Specifications and Best Practices
Hands	Chemical-resistant gloves	<p>Nitrile or neoprene gloves are recommended. Avoid latex gloves as they may offer insufficient protection against organic chemicals.^{[4][5]}</p> <p>Always inspect gloves for tears or punctures before use.</p> <p>Change gloves immediately if contaminated.</p>
Eyes	Chemical splash goggles and face shield	<p>Wear chemical splash goggles that meet ANSI Z87.1 standards. A face shield should be worn over goggles when there is a significant risk of splashing.^{[4][6]}</p>
Body	Flame-resistant lab coat and chemical-resistant apron	<p>A Nomex® or equivalent flame-resistant lab coat should be worn over cotton clothing.</p> <p>^[6] For procedures with a high splash risk, a chemical-resistant apron is also required.^[4]</p>
Respiratory	Fume hood or respirator	<p>All work with 2-Methyl-3-oxopentanal should be conducted in a certified chemical fume hood to minimize inhalation exposure.</p> <p>If a fume hood is not available or during a large-scale spill, a NIOSH-approved respirator with an organic vapor cartridge is mandatory.^{[6][7]}</p>

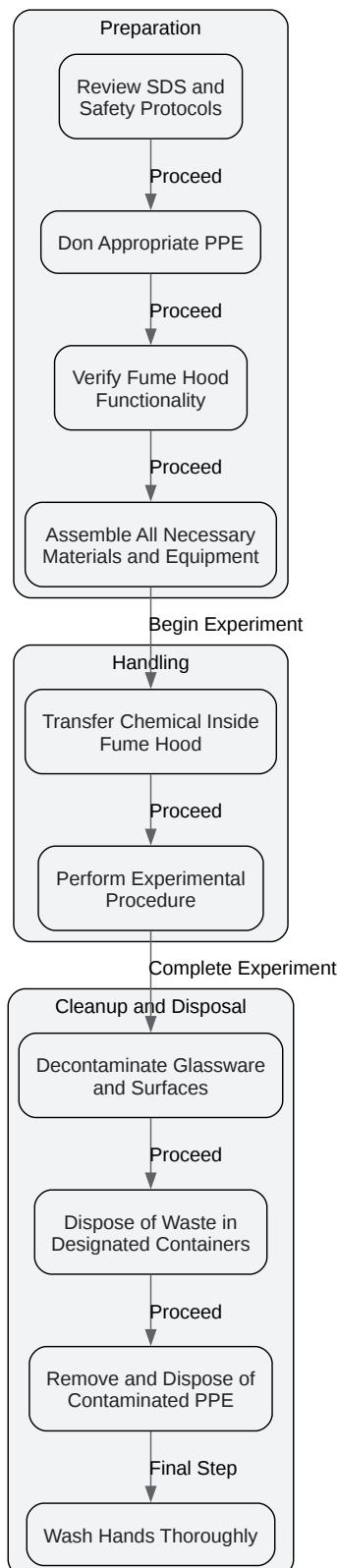
Feet

Closed-toe, chemical-resistant
shoes

Shoes should fully cover the feet and be made of a material that is not permeable to chemicals.[4][6]

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **2-Methyl-3-oxopentanal** in a laboratory setting. Adherence to this workflow is crucial to minimize exposure and prevent accidents.

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Caption: Workflow for Safe Handling of **2-Methyl-3-oxopentanal**.

Disposal Plan

Proper disposal of **2-Methyl-3-oxopentanal** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Unused or waste **2-Methyl-3-oxopentanal** should be collected in a designated, properly labeled, and sealed container for hazardous chemical waste. This container should be stored in a well-ventilated area away from incompatible materials.
- Contaminated Materials: All disposable items that have come into contact with **2-Methyl-3-oxopentanal**, such as gloves, paper towels, and pipette tips, must be disposed of in a designated solid hazardous waste container.
- Disposal Vendor: All chemical waste must be disposed of through a licensed hazardous waste disposal company.^{[8][9]} Follow all local, state, and federal regulations for chemical waste disposal.

By adhering to these safety protocols and handling procedures, researchers can minimize the risks associated with the use of **2-Methyl-3-oxopentanal** in the laboratory.

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